

Spectral data for 3-Ethynylpiperidine hydrochloride (NMR, MS, IR)

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Compound of Interest

Compound Name: 3-Ethynylpiperidine hydrochloride

Cat. No.: B1394876

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An In-depth Technical Guide to the Spectral Analysis of **3-Ethynylpiperidine Hydrochloride**

Introduction

3-Ethynylpiperidine hydrochloride is a heterocyclic building block of significant interest to the pharmaceutical and medicinal chemistry sectors. The piperidine scaffold is a ubiquitous motif in a vast array of biologically active molecules and approved drugs, prized for its favorable pharmacokinetic properties.^[1] The introduction of a 3-ethynyl group provides a versatile chemical handle for further synthetic elaboration, particularly through click chemistry or Sonogashira coupling reactions, enabling the construction of complex molecular architectures.^[2] Its role as a key intermediate in the development of therapeutics, especially those targeting the central nervous system, makes a thorough understanding of its structural and analytical characteristics paramount for researchers in drug discovery.^[3]

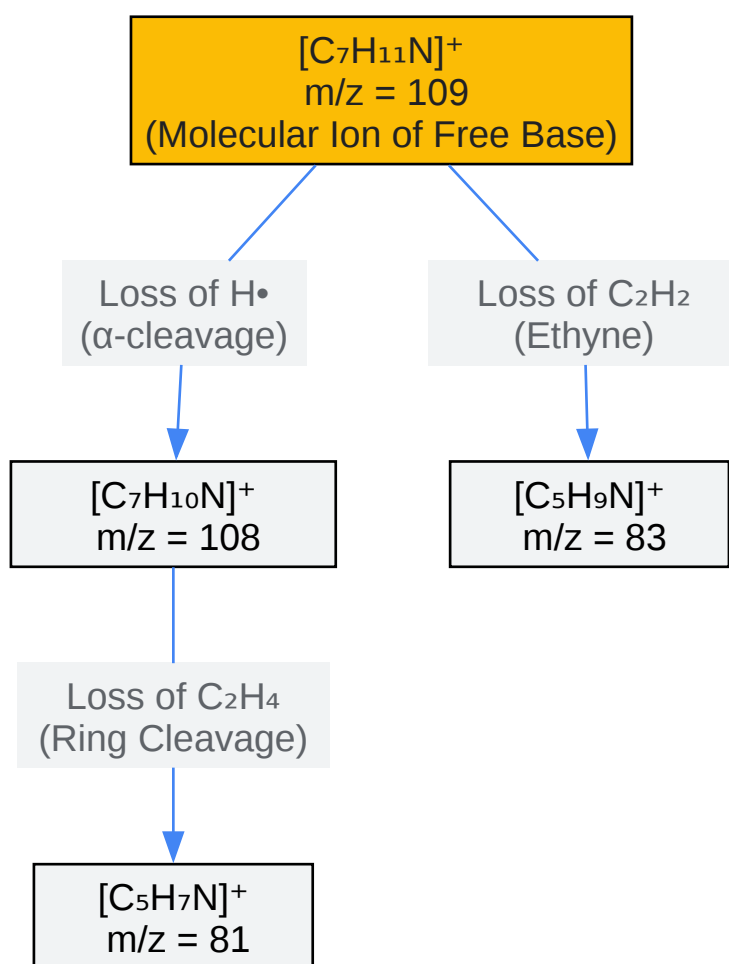
This guide provides a comprehensive analysis of the core spectral data—Mass Spectrometry (MS), Infrared (IR) Spectroscopy, and Nuclear Magnetic Resonance (NMR) Spectroscopy—for **3-Ethynylpiperidine hydrochloride**. The focus is not merely on the data itself, but on the scientific principles that govern the spectral output, the rationale behind experimental design, and the robust protocols required for data acquisition and validation.

Molecular Structure and Isotopic Mass

A foundational understanding begins with the molecule's structure. The compound consists of a piperidine ring substituted at the 3-position with a terminal alkyne. As a hydrochloride salt, the

piperidine nitrogen is protonated, forming a positively charged ammonium ion with a chloride counter-ion. This protonation significantly influences the molecule's spectral properties.

The molecular formula is $C_7H_{12}ClN$, yielding a monoisotopic mass of 145.0658 g/mol and an average molecular weight of 145.63 g/mol .^[3]^[4]



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